

Application Notes and Protocols: Fluopsin C in Biofilm Disruption Studies

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Compound of Interest

Compound Name: *Fluopsin C*

Cat. No.: *B14170345*

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Introduction

Fluopsin C is a copper-containing secondary metabolite produced by various bacteria, including *Pseudomonas aeruginosa* and *Streptomyces* sp.[1]. It has garnered significant interest as a potent antimicrobial agent with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria, including multidrug-resistant (MDR) strains[2][3][4]. A critical area of investigation is its efficacy in disrupting bacterial biofilms, which are notoriously resistant to conventional antibiotics and a major contributor to chronic infections. These application notes provide a comprehensive overview of the use of **Fluopsin C** in biofilm disruption research, including its mechanism of action, quantitative data on its efficacy, and detailed experimental protocols.

Mechanism of Action

Fluopsin C's primary mechanism of action against both planktonic cells and biofilms involves the disruption of the bacterial cell membrane[3][4][5]. Studies have shown that exposure to **Fluopsin C** leads to increased membrane permeability, ultimately causing cell lysis[3][5]. In the context of biofilms, **Fluopsin C** has been observed to disperse the extracellular matrix, leading to a reduction in biofilm biomass and a decrease in the number and viability of embedded cells[6][7]. This multifaceted action makes it a promising candidate for antibiofilm therapies.

Quantitative Data on Biofilm Disruption

The efficacy of **Fluopsin C** against bacterial biofilms has been quantified in several studies. The following tables summarize key data from research on extensively drug-resistant (XDR) *Acinetobacter baumannii*.

Table 1: Minimum Inhibitory Concentration (MIC) of **Fluopsin C**

Bacterial Strain	MIC (µg/mL)	Reference
XDR <i>Acinetobacter baumannii</i>	3.5	[6][7]
KPC-producing <i>Klebsiella pneumoniae</i> kpn-19	2.0	[5]
Methicillin-resistant <i>Staphylococcus aureus</i> N315	0.5	[5]
Vancomycin-resistant <i>Enterococcus faecium</i> VRE-170	1.0	[5]

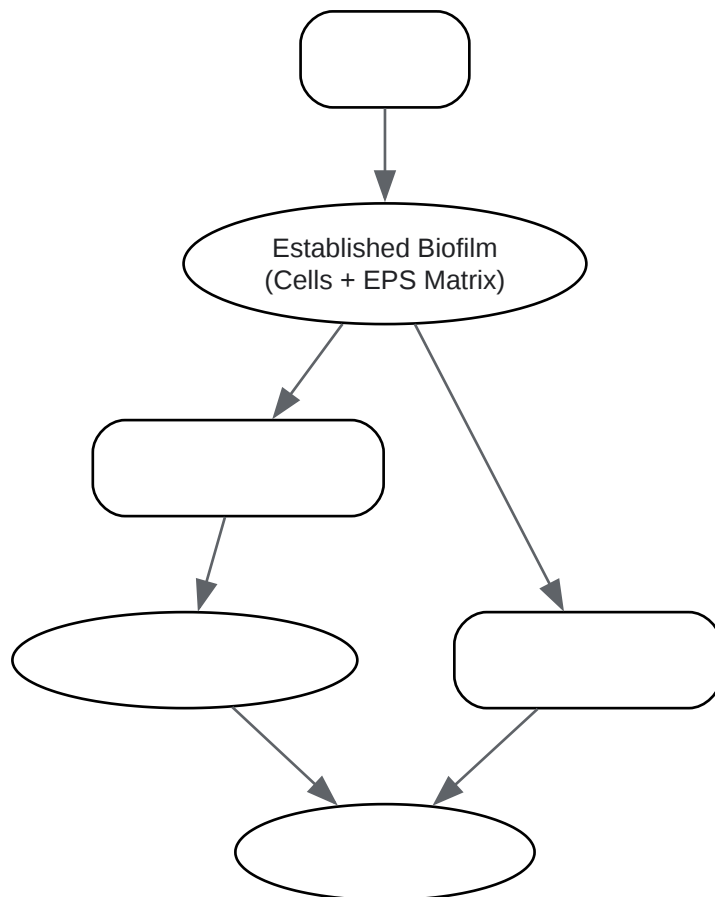
Table 2: Biofilm Removal by **Fluopsin C** against XDR *Acinetobacter baumannii*

Isolate	Fluopsin C Concentration (µg/mL)	Biofilm Removal (%)	Reference
CI 226	7.0	88.72 ± 7.69	[6]
CI 230	7.0	92.40 ± 3.38	[6][7]
CI 227	3.5	75.79 ± 12.54	[6]

Signaling Pathways and Experimental Workflow

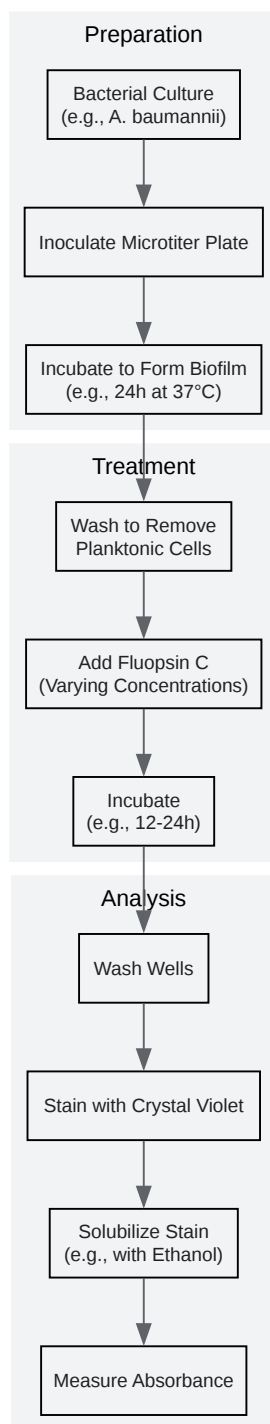
The following diagrams illustrate the proposed mechanism of action of **Fluopsin C** and a general workflow for assessing its antibiofilm activity.

Proposed Mechanism of Fluopsin C on Biofilms

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Caption: Proposed mechanism of **Fluopsin C** on bacterial biofilms.

Experimental Workflow for Biofilm Disruption Assay

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References

- 1. Fluopsin C: A Review of the Antimicrobial Activity against Phytopathogens [mdpi.com]
- 2. Biosynthesis of fluopsin C, a copper-containing antibiotic from *Pseudomonas aeruginosa* - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | Determining the Targets of Fluopsin C Action on Gram-Negative and Gram-Positive Bacteria [frontiersin.org]
- 4. Determining the Targets of Fluopsin C Action on Gram-Negative and Gram-Positive Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Fluopsin C Promotes Biofilm Removal of XDR *Acinetobacter baumannii* and Presents an Additive Effect with Polymyxin B on Planktonic Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Fluopsin C Promotes Biofilm Removal of XDR *Acinetobacter baumannii* and Presents an Additive Effect with Polymyxin B on Planktonic Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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